

improving the energy resolution of HgI2 spectrometers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mercury iodide

Cat. No.: B1216704

[Get Quote](#)

Technical Support Center: HgI2 Spectrometers

Welcome to the Technical Support Center for Mercuric Iodide (HgI2) Spectrometers. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and answer frequently asked questions to help improve the energy resolution of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is energy resolution in the context of HgI2 spectrometers and why is it important?

Energy resolution is the ability of a spectrometer to distinguish between two gamma-ray or X-ray energies that are very close to each other.^[1] It is a critical parameter for the overall performance of a gamma camera because it allows the system to differentiate between primary photons and Compton scattered photons, which ultimately determines the spatial resolution.^[1] In HgI2 spectrometers, a better energy resolution allows for more precise identification and quantification of radionuclides, which is crucial in applications like medical imaging and materials analysis. The energy resolution is typically expressed as the Full Width at Half Maximum (FWHM) of a specific energy peak; a lower FWHM value indicates better energy resolution.^[1]

Q2: What are the primary factors that degrade the energy resolution of HgI2 spectrometers?

Several factors can degrade the energy resolution of HgI2 spectrometers. These include:

- **Incomplete Charge Collection:** Due to the relatively low mobility and severe trapping of charge carriers (especially holes) within the HgI2 crystal, not all the charge generated by a gamma-ray interaction is collected at the electrodes.[2][3][4] This results in a broadening of the photopeak in the energy spectrum.
- **Material Non-Uniformity:** Defects and non-uniformities within the HgI2 crystal can lead to variations in charge trapping and electric field strength, causing inconsistent signal generation and poor energy resolution.[2][5]
- **Electronic Noise:** Noise from the preamplifier and other electronic components in the signal processing chain can add to the measured signal, broadening the energy peaks.[6]
- **Polarization Effects:** Some HgI2 detectors exhibit polarization, where uncollected charges create an internal electric field that opposes the applied field.[7][8] This effect reduces the charge collection efficiency over time and degrades spectroscopic performance.[8]
- **Ballistic Deficit:** This occurs when the charge collection time is longer than the shaping time of the amplifier, leading to an incomplete signal measurement.[9]

Q3: How can I improve the charge collection efficiency in my HgI2 detector?

Improving charge collection efficiency is key to better energy resolution. Here are several approaches:

- **Increase the Bias Voltage:** Applying a higher bias voltage increases the electric field strength within the detector, which helps to move the charge carriers to the electrodes more quickly, reducing the time available for trapping.[9] However, be aware that excessively high voltages can lead to increased leakage current and potential detector breakdown.[2]
- **Utilize Single-Polarity Charge Sensing:** Techniques like using pixelated anodes can mitigate the effects of poor hole trapping.[4][10] By designing the electrodes so that the signal is

primarily dependent on the collection of electrons (which have better mobility), the impact of hole trapping is significantly reduced.[4]

- **Crystal Purity and Quality:** Using high-purity HgI₂ crystals with fewer defects and impurities is crucial for good charge transport.[11][12] Advances in purification and crystal growth methods have been shown to improve spectrometer performance by increasing hole transport.[11]

Q4: What is the role of digital pulse processing in enhancing energy resolution?

Digital pulse processing (DPP) offers significant advantages over traditional analog signal shaping for improving energy resolution.[13][14] In a DPP system, the preamplifier output signal is directly digitized, and then sophisticated algorithms are used to extract information about the energy and timing of each event.[14][15] This allows for:

- **Pulse Shape Analysis:** DPP can analyze the shape of each individual pulse to correct for variations caused by charge trapping and ballistic deficit on an event-by-event basis.[13]
- **Ballistic Deficit Compensation:** By analyzing the pulse shape, DPP can compensate for incomplete charge collection due to long charge collection times.[13]
- **Enhanced Pile-up Rejection:** DPP algorithms can more effectively identify and reject pile-up events (when two pulses occur very close in time), which would otherwise distort the energy spectrum.[16]

A pulse processing technique that employs both a fast and a slow pulse height analysis can correct for signal variations due to charge trapping, significantly improving energy resolution. For instance, one study achieved an energy resolution of 2.6% FWHM at 662 keV with 100% acceptance efficiency, compared to 8.3% FWHM using standard techniques.[17][18]

Troubleshooting Guides

This section provides solutions to common problems encountered during experiments with HgI₂ spectrometers.

Problem 1: Poor Energy Resolution (Broad Peaks)

Possible Cause	Troubleshooting Steps
Incomplete Charge Collection	<p>1. Increase Bias Voltage: Gradually increase the detector bias voltage and observe the effect on the energy resolution. Be careful not to exceed the manufacturer's recommended maximum voltage.</p> <p>2. Check Operating Temperature: Ensure the detector is operating within its specified temperature range. While HgI₂ detectors operate at room temperature, significant temperature fluctuations can affect performance.^[7]</p> <p>3. Evaluate Crystal Quality: If possible, test with a different detector known to have good crystal quality to rule out inherent material problems.^[5]</p>
Electronic Noise	<p>1. Check Grounding: Ensure all components of the system (detector, preamplifier, MCA) are properly grounded to a common ground point to minimize ground loops.</p> <p>2. Inspect Cables and Connections: Check all cables and connectors for damage or loose connections. Use high-quality, properly shielded cables.</p> <p>3. Cool the FET Preamplifier: Using a cooled FET preamplifier can reduce electronic noise and improve energy resolution, particularly for low-energy X-rays.^[19]</p> <p>4. Implement Digital Filtering: Use digital filtering techniques to remove periodic noise from the output signal.^[20]</p>

Improper System Calibration	<p>1. Recalibrate the System: Perform a new energy calibration using a known radioactive source with well-defined gamma-ray peaks. Ensure the calibration covers the energy range of interest.[21]</p> <p>2. Check MCA Settings: Verify that the conversion gain and other settings on the Multi-Channel Analyzer (MCA) are appropriate for the energy range being measured.[22]</p>
Charge Trapping	<p>1. Implement Pulse Shape Discrimination: Use digital pulse processing techniques to discriminate against pulses that show signs of incomplete charge collection.[18]</p> <p>2. Apply Depth Correction: For pixelated detectors, use depth sensing to correct for depth-dependent variations in the photopeak amplitude.[2][4]</p>

Problem 2: Unstable or Drifting Peaks

Possible Cause	Troubleshooting Steps
Detector Polarization	1. Rest the Detector: Turn off the bias voltage and allow the detector to rest for a period of time to allow trapped charges to dissipate. 2. Reverse Bias (with caution): In some cases, applying a reverse bias for a short period (as recommended by the manufacturer) can help to de-polarize the detector. 3. Use Pulse-Shaping Techniques: Specific pulse-shaping techniques have been used to overcome polarization effects. ^[7]
Temperature Fluctuations	1. Stabilize Ambient Temperature: Maintain a stable room temperature, as temperature changes can affect the performance of both the detector and the electronics.
High Voltage Supply Instability	1. Monitor Bias Voltage: Use a high-precision multimeter to monitor the stability of the high voltage supply over time. 2. Use a High-Quality Bias Supply: Ensure you are using a stable, low-ripple high voltage power supply.

Experimental Protocols

Protocol 1: Basic Energy Resolution Measurement

Objective: To determine the energy resolution of an HgI2 spectrometer system.

Materials:

- HgI2 detector with preamplifier
- High voltage power supply
- Shaping amplifier
- Multi-Channel Analyzer (MCA)

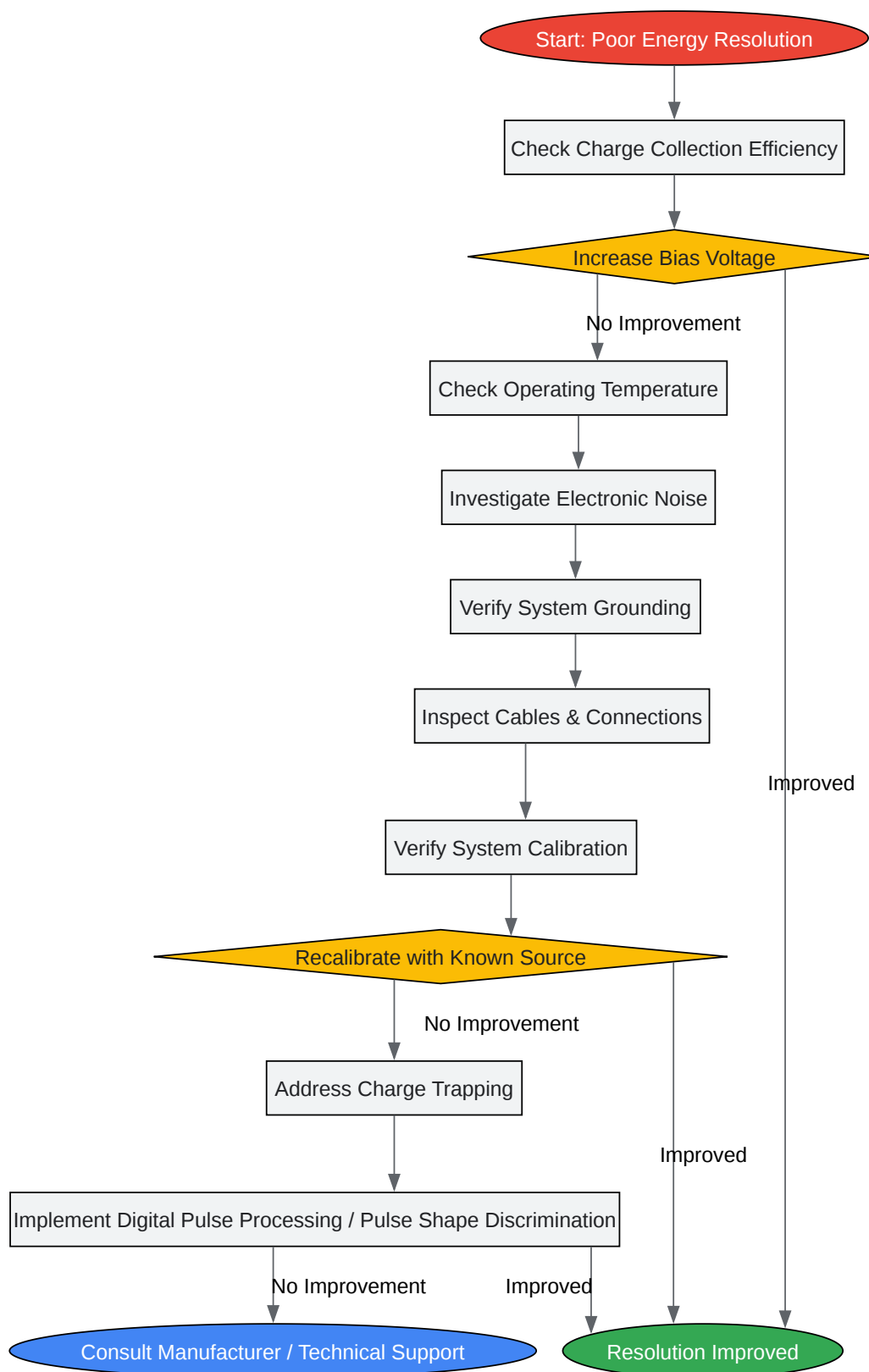
- Calibrated radioactive source (e.g., ^{137}Cs for 662 keV peak)
- Oscilloscope

Procedure:

- **System Setup:** Connect the components as shown in the workflow diagram below. Ensure all connections are secure.
- **Power On:** Turn on the NIM bin power supply and the high voltage power supply.
- **Apply Bias Voltage:** Slowly ramp up the bias voltage to the manufacturer's recommended operating voltage.
- **Signal Observation:** Place the radioactive source near the detector. Observe the preamplifier output on the oscilloscope to ensure signals are being generated.
- **Amplifier Settings:** Adjust the coarse and fine gain of the shaping amplifier so that the desired energy peak falls within the upper third of the MCA's channel range. Select an appropriate shaping time (e.g., 1-6 μs).
- **Data Acquisition:** Acquire a spectrum for a sufficient amount of time to obtain a well-defined photopeak with good statistics (at least 10,000 counts in the peak).
- **Data Analysis:**
 - Use the MCA software to determine the centroid (peak position) and the Full Width at Half Maximum (FWHM) of the photopeak in channels.
 - Perform an energy calibration using at least two known energy peaks from one or more sources to convert channels to energy (keV).
 - Calculate the energy resolution using the formula: $\% \text{ Energy Resolution} = (\text{FWHM in keV} / \text{Peak Energy in keV}) * 100$ ^[1]

Visualizations

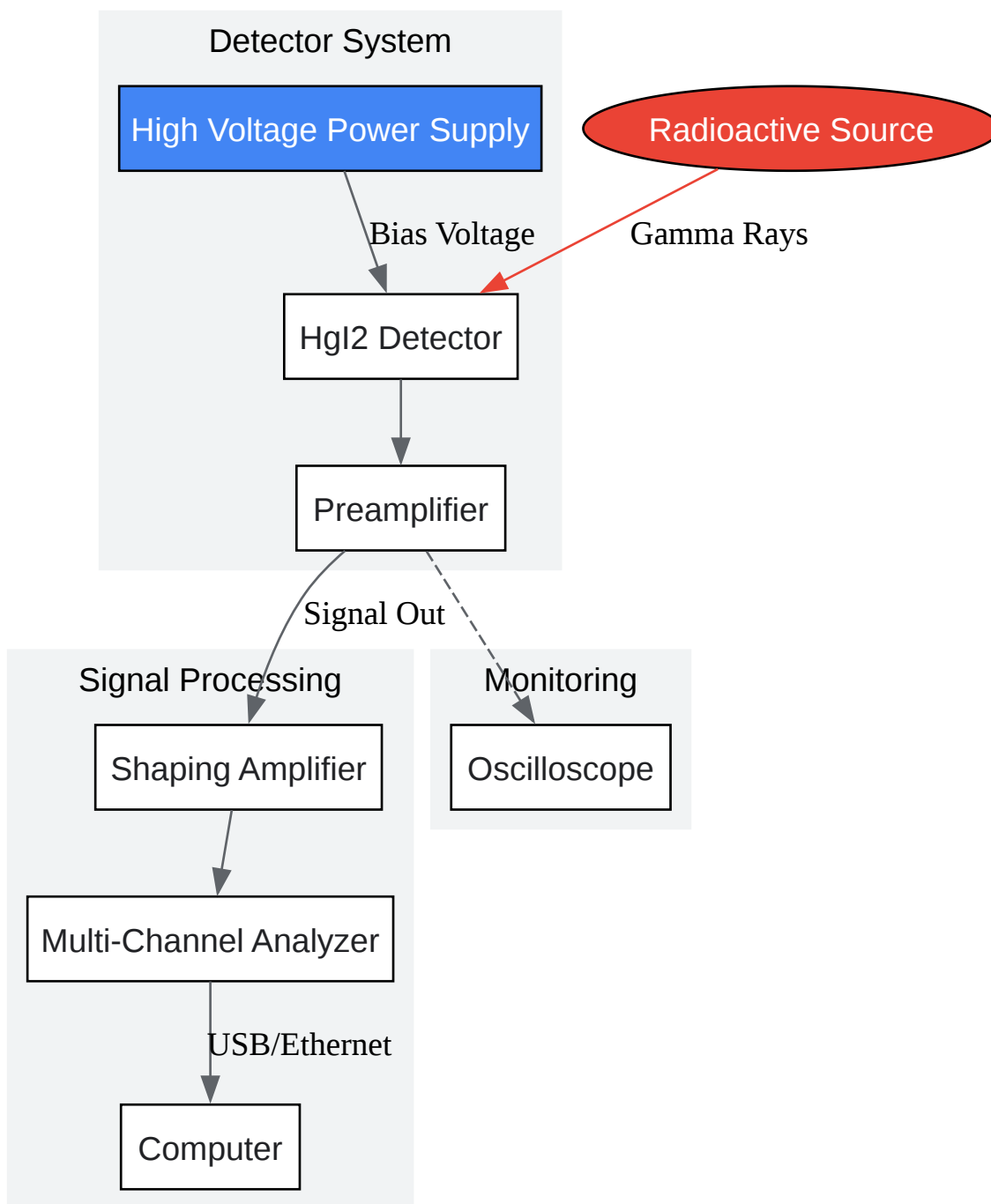
Logical Workflow for Troubleshooting Poor Energy Resolution



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for poor energy resolution.

Experimental Setup for Energy Resolution Measurement



[Click to download full resolution via product page](#)

Caption: Block diagram of the experimental setup.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ENERGY RESOLUTION [medimaging.gr]
- 2. Spectroscopic Performance of Thick HgI2 Detectors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. ntrs.nasa.gov [ntrs.nasa.gov]
- 4. cztlab.engin.umich.edu [cztlab.engin.umich.edu]
- 5. Study on the performance of HgI2 semiconductor detectors | IEEE Conference Publication | IEEE Xplore [ieeexplore.ieee.org]
- 6. Electronic noise in CT detectors: Impact on image noise and artifacts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. An evaluation of HgI2 detectors for x-ray computed tomography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Improved yield of high resolution mercuric iodide gamma-ray spectrometers (Conference) | ETDEWEB [osti.gov]
- 12. ntrs.nasa.gov [ntrs.nasa.gov]
- 13. Digital pulse processing: new possibilities in nuclear spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. epaper.kek.jp [epaper.kek.jp]
- 16. www-pub.iaea.org [www-pub.iaea.org]
- 17. ntrs.nasa.gov [ntrs.nasa.gov]

- 18. scilit.com [scilit.com]
- 19. scilit.com [scilit.com]
- 20. ortec-online.com [ortec-online.com]
- 21. m.youtube.com [m.youtube.com]
- 22. ortec-online.com [ortec-online.com]
- To cite this document: BenchChem. [improving the energy resolution of HgI2 spectrometers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216704#improving-the-energy-resolution-of-hgi2-spectrometers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com